

Safe Disposal of 6 β -Hydroxy Cortisol-d4: A Procedural Guide

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Compound of Interest

Compound Name: 6beta-Hydroxy Cortisol-d4

Cat. No.: B565537

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For researchers, scientists, and professionals in drug development, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential safety and logistical information for the proper disposal of 6 β -Hydroxy Cortisol-d4, a deuterated analog of a key cortisol metabolite used as an internal standard in bioanalytical assays.[1][2] Adherence to these procedures is critical to maintaining laboratory safety and environmental compliance.

Compound Identification and Hazards

6 β -Hydroxy Cortisol-d4 is a stable isotope-labeled form of 6 β -Hydroxycortisol.[1][3] While the deuteration may alter its pharmacokinetic profile, the fundamental chemical hazards are considered equivalent to the unlabeled parent compound.[1] According to safety data sheets, this compound is classified with significant health risks.

Hazard Classification:

- Reproductive Toxicity (Category 1B/2): May damage fertility or the unborn child.[4][5]
- Specific Target Organ Toxicity (Repeated Exposure, Category 2): May cause damage to organs through prolonged or repeated exposure.[4]
- Germ Cell Mutagenicity (Warning): Suspected of causing genetic defects.[6]
- Acute Oral Toxicity (Warning): Harmful if swallowed.[6]

Given these hazards, all handling and disposal operations must be conducted with appropriate personal protective equipment (PPE) and engineering controls.

Quantitative and Physical Data

The following table summarizes key quantitative data for 6 β -Hydroxy Cortisol-d4.

Property	Value	Source
CAS Number	1261254-51-6	[3]
Molecular Formula	C ₂₁ H ₂₆ D ₄ O ₆	[3][4]
Molecular Weight	382.48 g/mol	[1][3]
Purity	>95% (HPLC)	[3]
Appearance	White to off-white solid	[1]
Storage	-20°C for long-term storage (up to 3 years)	[1][3]

Standard Operating Procedure for Disposal

This protocol outlines the step-by-step process for the safe disposal of 6 β -Hydroxy Cortisol-d4 in a laboratory setting. This procedure assumes the material is in small, research-quantity amounts.

Personal Protective Equipment (PPE)

- 1.1 Wear a standard laboratory coat, safety glasses or goggles, and nitrile gloves.
- 1.2 When handling the solid powder or preparing solutions, conduct all work within a certified chemical fume hood to avoid inhalation of dust.[5]

Waste Segregation and Collection

- 2.1 Designate a specific, clearly labeled hazardous waste container for 6 β -Hydroxy Cortisol-d4 and related materials. The label should include:

- "Hazardous Waste"
- "6 β -Hydroxy Cortisol-d4"
- Primary Hazards: "Reproductive Toxin," "Toxic"
- Accumulation Start Date
- 2.2 Solid Waste:
 - 2.2.1 Collect any unused or expired pure compound in its original vial or a compatible, sealed container.
 - 2.2.2 Contaminated materials such as weighing papers, pipette tips, and gloves must be placed into the designated solid hazardous waste container.
- 2.3 Liquid Waste:
 - 2.3.1 Solutions containing 6 β -Hydroxy Cortisol-d4 (e.g., from LC-MS/MS sample preparation) should be collected in a designated, leak-proof hazardous liquid waste container.^[7]
 - 2.3.2 Do not mix with aqueous or non-halogenated solvent waste streams unless explicitly permitted by your institution's Environmental Health & Safety (EHS) office. The presence of the deuterated steroid makes it a specialty hazardous waste.
 - 2.3.3 Keep the liquid waste container securely capped when not in use.

Decontamination

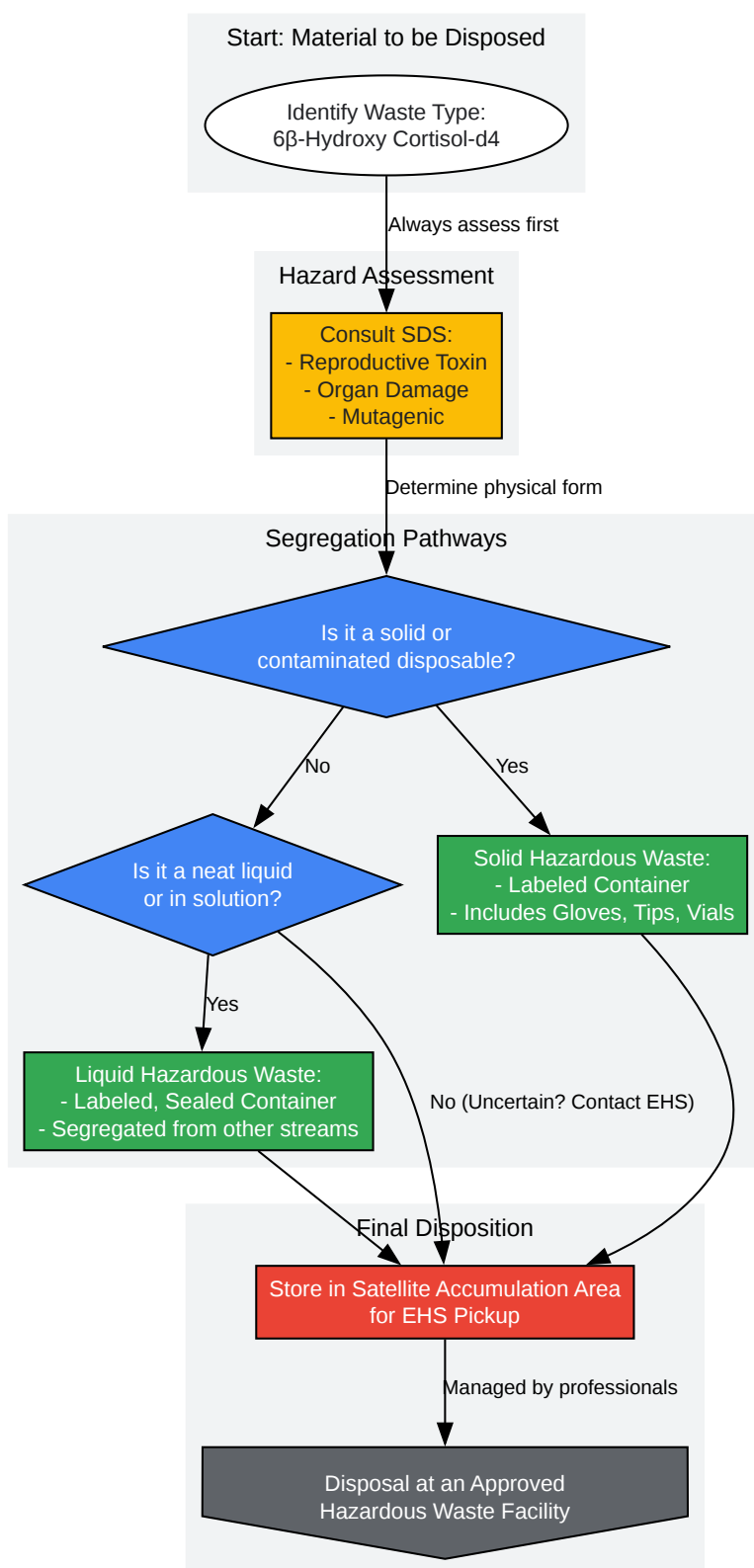
- 3.1 Decontaminate surfaces (e.g., fume hood sash, balance, benchtops) where the compound was handled. Use a suitable solvent (e.g., 70% ethanol or methanol) and wipe with disposable towels.
- 3.2 Dispose of all cleaning materials as solid hazardous waste as described in section 2.2.

Final Disposal

- 4.1 Store the sealed and labeled hazardous waste containers in a designated satellite accumulation area.
- 4.2 Arrange for pickup and final disposal through your institution's licensed hazardous waste management provider.
- 4.3 Per safety data sheet instructions, the final step is to "Dispose of contents and container to an approved waste disposal plant."^[4] Do not attempt to dispose of this material down the drain or in regular trash.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of 6 β -Hydroxy Cortisol-d4 and associated materials.



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Caption: Disposal decision workflow for 6β-Hydroxy Cortisol-d4.

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